

# Personal protective equipment for handling Tetrahydro-2-furoic acid, (+)-

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## Compound of Interest

Compound Name: Tetrahydro-2-furoic acid, (+)-

Cat. No.: B1301991

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## Essential Safety and Handling Guide for Tetrahydro-2-furoic acid, (+)-

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Tetrahydro-2-furoic acid, (+)-**. The following procedures are designed to ensure safe operational handling and disposal, minimizing risks and establishing a secure laboratory environment.

### Hazard Identification and Classification

Tetrahydro-2-furoic acid is classified as a hazardous chemical that can cause severe skin burns and eye damage, and is harmful if swallowed.[1][2][3] Adherence to the safety protocols outlined below is mandatory to prevent exposure and ensure personal safety.

Hazard Classification	Description
Skin Corrosion/Irritation	Category 1B: Causes severe skin burns.[2][4]
Serious Eye Damage/Irritation	Category 1: Causes serious eye damage.[1][2][4]
Acute Toxicity (Oral)	Category 4: Harmful if swallowed.[1]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the primary defense against chemical exposure. The type of protective equipment must be selected based on the concentration and amount of the hazardous substance at the specific workplace.<sup>[1]</sup>

Protection Type	PPE Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles. <sup>[1][4]</sup> <sup>[5]</sup> An 8-inch minimum face shield is also required. <sup>[1]</sup>	Protects against splashes and vapors that can cause severe eye damage.
Skin Protection	Chemical-resistant gloves (inspect before use). <sup>[1][5]</sup> A complete suit protecting against chemicals or a lab coat should be worn. <sup>[1][5]</sup>	Prevents skin contact, which can result in severe burns. <sup>[1]</sup>
Respiratory Protection	Use a NIOSH/MSHA-approved respirator if ventilation is inadequate, exposure limits are exceeded, or irritation is experienced. <sup>[4][5]</sup> A full-facepiece airline respirator in positive pressure mode may be necessary for high concentrations. <sup>[4]</sup>	Protects against inhalation of vapors or mists. <sup>[1]</sup>

## Operational and Disposal Plans

### Step-by-Step Handling Protocol

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.<sup>[4][5]</sup> Work in a well-ventilated area, preferably within a chemical fume hood.<sup>[1][4]</sup>
- Donning PPE: Put on all required PPE as specified in the table above, ensuring gloves are inspected for integrity before use.<sup>[1]</sup>

- Handling the Acid: Avoid contact with skin and eyes, and do not breathe in vapors or mists.  
[1][4] Keep the container tightly closed when not in use.[1] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[1]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[1][4] Use a proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.[1]

## Spill Cleanup Procedure

- Evacuate and Ventilate: Evacuate non-essential personnel from the spill area.[1] Ensure adequate ventilation.[1]
- Contain the Spill: Wearing appropriate PPE, prevent the spill from entering drains.[1]
- Absorb the Spill: Soak up the spill using an inert absorbent material such as sand, silica gel, acid binder, or universal binder.[1][4][6]
- Collect Waste: Carefully scoop the absorbed material into a suitable, closed, and labeled container for disposal as hazardous waste.[1][4][6]
- Decontaminate: Clean the spill area with soap and plenty of water.[1]
- Dispose of Materials: All contaminated materials, including gloves and absorbent pads, must be disposed of as hazardous waste.[1]

## Waste Disposal Plan

- Containerize Waste: All waste materials, including the chemical itself and any contaminated items, must be placed in suitable, closed, and clearly labeled containers.[1]
- Labeling: Ensure waste containers are labeled as hazardous waste in accordance with local regulations.
- Storage: Store waste containers in a designated, secure area away from incompatible materials.[4][6]

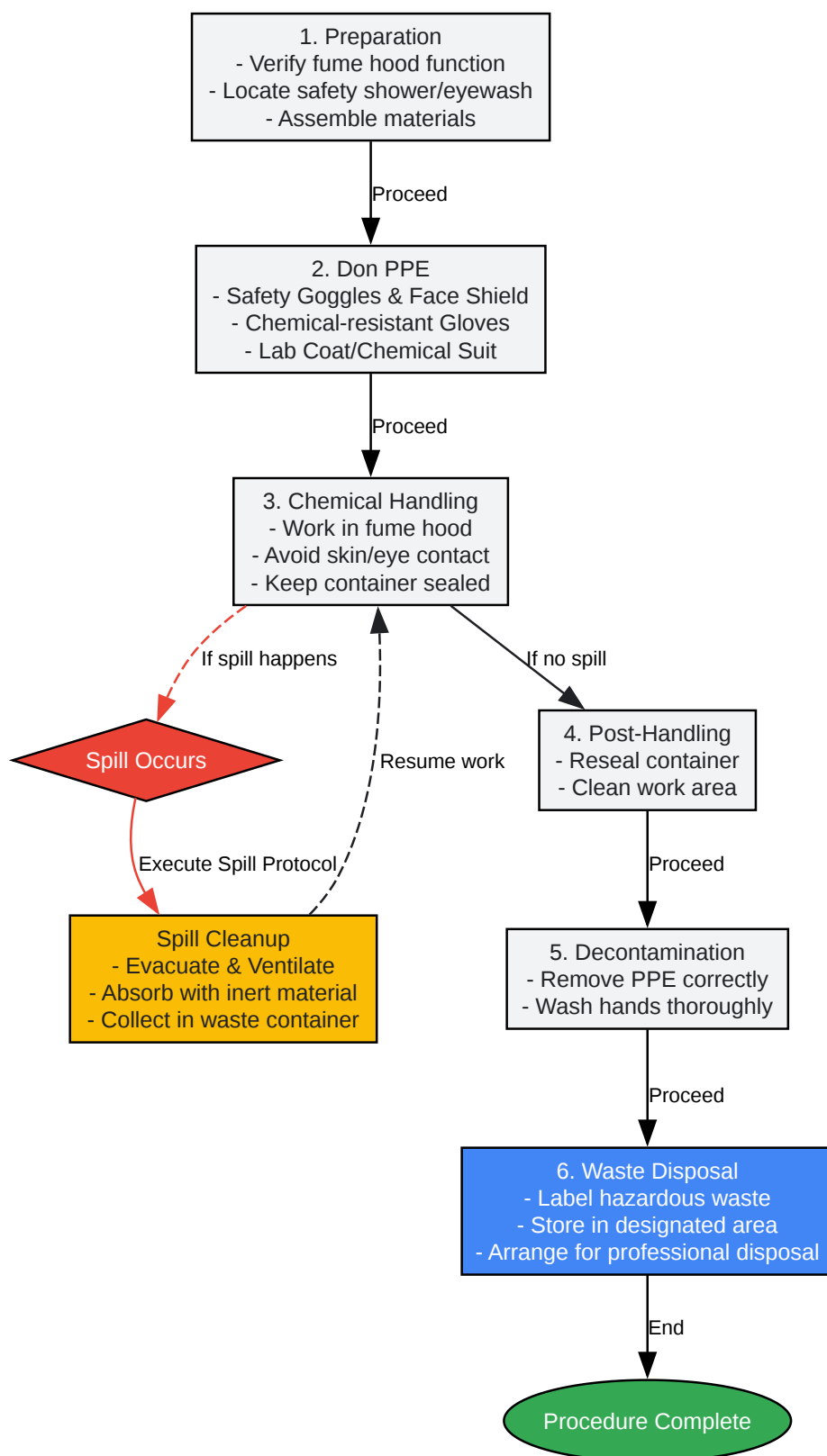
- Disposal: Dispose of the contents and the container at an approved waste disposal plant.[1] [2][3][4] Do not dispose of it in the regular trash or pour it down the drain.[1] Contaminated packaging should be disposed of as unused product.[1]

## Physicochemical Data

The following table summarizes key quantitative data for Tetrahydro-2-furoic acid.

Property	Value
Molecular Formula	C5H8O3[1][2]
Molecular Weight	116.12 g/mol [1][2]
Boiling Point	128 - 129 °C at 13 mmHg[2][4]
Flash Point	139 °C (282.2 °F)[2][4]
Specific Gravity	1.170[2][4]
pH	1.8[2][4]
Vapor Density	4.00[2][4]

## Safety Workflow Diagram



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Caption: Workflow for safe handling of Tetrahydro-2-furoic acid.

## First Aid Measures

Immediate medical attention is required in case of exposure.[3]

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.[1]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician.[1]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician immediately.[1][4]

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